Technical Deep Dive: Structural Elucidation of 3-Cyclopropyl-4-iodo-2H-pyrazole

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Compound of Interest

Compound Name:	*3-Cyclopropyl-4-iodo-2H-pyrazole*
CAS No.:	*1071497-79-4; 1341758-26-6*
Cat. No.:	*B2919350*

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Content Type: Comparative Analytical Guide Audience: Medicinal Chemists, Structural Biologists, and Spectroscopy Specialists.

Executive Summary

This guide provides a rigorous framework for the structural validation of **3-Cyclopropyl-4-iodo-2H-pyrazole**, a critical intermediate in the synthesis of kinase inhibitors and fragment-based drug discovery (FBDD).

In the context of scaffold validation, the "performance" of an analytical method is defined by its ability to unambiguously distinguish the desired regioisomer from its synthetic precursors and potential byproducts. This guide compares the definitive diagnostic utility of 1H NMR against LC-MS and 13C NMR, establishing 1H NMR as the primary tool for rapid regiochemical confirmation.

The Core Challenge: Tautomerism & Regiochemistry

Users must recognize that "2H-pyrazole" and "1H-pyrazole" are tautomeric forms. In polar aprotic solvents like DMSO-d6, the proton on the nitrogen undergoes rapid exchange.

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Consequently, the signals for H3 and H5 (or C3 and C5) often average out unless the nitrogen is substituted.

- Target Structure: 3-Cyclopropyl-4-iodo-1H(2H)-pyrazole.
- Critical Diagnostic: Disappearance of the H4 proton signal and loss of vicinal coupling ( ), confirming electrophilic substitution at the C4 position.

Theoretical Framework & Spectral Prediction[1]

Before analyzing experimental data, we must establish the theoretical baseline based on substituent effects (Additivity Rules).

Chemical Shift Assignments (DMSO-d6)

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Proton	Type	Predicted Shift (, ppm)	Multiplicity	Coupling (, Hz)	Diagnostic Note
NH	Exchangeable	12.5 – 13.2	Broad Singlet	-	Highly solvent/concentration dependent.
H5	Aromatic	7.60 – 8.10	Singlet	-	Key Indicator. Sharp singlet indicates loss of H4 coupling.
H4	Aromatic	ABSENT	-	-	Replaced by Iodine.[1]
CH	Cyclopropyl	1.85 – 1.95	Multiplet (tt)		Methine proton connecting ring to pyrazole.
CH_2	Cyclopropyl	0.85 – 1.05	Multiplet (m)	-	"Roofing" effect common in high-field multiplets.
CH_2	Cyclopropyl	0.70 – 0.90	Multiplet (m)	-	Diastereotopic protons often overlap.

The Iodine Effect (Heavy Atom)

The introduction of Iodine at C4 exerts two competing effects:

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- Inductive/Steric Deshielding (Proton): The adjacent H5 proton typically shifts downfield (higher ppm) by 0.1–0.3 ppm compared to the precursor due to the proximity of the large iodine cloud and changes in ring anisotropy.
- Shielding (Carbon - C4): In 13C NMR, the C4 carbon attached to Iodine will appear significantly upfield (typically 50–60 ppm) due to the "Heavy Atom Effect" (relativistic spin-orbit coupling), a crucial secondary confirmation.

Comparative Analysis: Performance vs. Alternatives

This section evaluates the "performance" of 1H NMR in validating synthesis success compared to alternative methods or isomers.

Scenario A: Product vs. Precursor (3-Cyclopropyl-pyrazole)

Objective: Confirm successful iodination.

Feature	**Precursor (Starting Material)**	Product (4-Iodo)	**Performance Verdict**
H4 Signal	Present (~6.0 - 6.3 ppm)	Absent	Definitive. 1H NMR provides immediate binary (Yes/No) confirmation.
H5 Signal	Doublet (Hz)	Singlet ( )	High. The collapse of the doublet to a singlet proves substitution at C4.
Cyclopropyl	Unchanged	Unchanged	Neutral. Confirms scaffold integrity.

Scenario B: Product vs. Regioisomer (5-Cyclopropyl-4-iodo-...)

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Objective: Distinguish between 3-cyclopropyl and 5-cyclopropyl isomers (relevant if N-alkylation occurs). Note: In the free NH base, 3- and 5- isomers are tautomers. This comparison applies if the Nitrogen is fixed (e.g., N-Methyl).

Method	3-Cyclopropyl Isomer	5-Cyclopropyl Isomer	Performance Verdict
1D NOE (NMR)	NOE between N-Me and H5 (strong). No NOE to Cyclopropyl.	NOE between N-Me and Cyclopropyl.	Superior. NOE is the gold standard for spatial assignment.
LC-MS	Mass: 234.04 (M+H)	Mass: 234.04 (M+H)	Fail. Cannot distinguish regioisomers.

Experimental Protocol: Structural Validation Workflow

Objective: Isolate and characterize **3-Cyclopropyl-4-iodo-2H-pyrazole** synthesized via electrophilic iodination (I_2/CAN or NIS).

Step 1: Sample Preparation

- Solvent Choice: Use DMSO-d6 (99.9% D).
  - Reasoning: DMSO slows the proton exchange rate of the pyrazole NH, often allowing observation of the NH signal and sharpening the tautomeric average compared to $CDCl_3$.
- Concentration: Prepare a ~10-15 mg/mL solution.
  - Reasoning: Sufficient signal-to-noise for 13C satellites (if needed) without causing viscosity broadening.
- Reference: Calibrate to residual DMSO pentet at

  2.50 ppm.

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Step 2: Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence: zg30 (30° pulse angle).
- Relaxation Delay (D1):

  2.0 seconds (ensure full relaxation of aromatic protons).
- Scans (NS): 16 (sufficient for 1H), 1024 (for 13C).

Step 3: Logic Flow for Assignment (Visualization)

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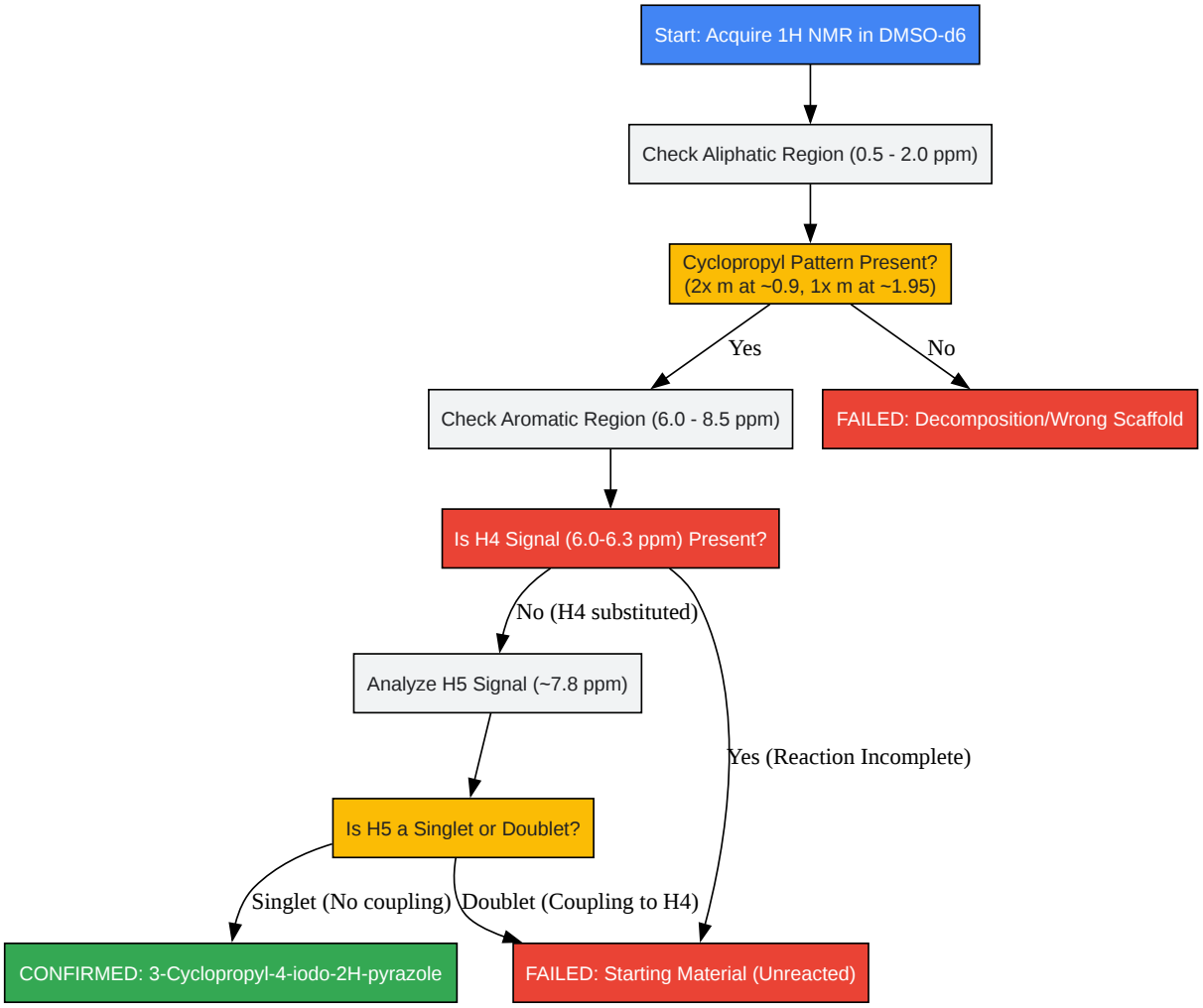

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Caption: Decision tree for verifying the iodination of the pyrazole scaffold using 1H NMR data.

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Advanced Verification: 13C NMR & Tautomerism

While 1H NMR is the workhorse, 13C NMR provides the definitive confirmation of the Carbon-Iodine bond.

13C NMR Expectations

- C4 (C-I): Look for a signal at 50 – 60 ppm. This is unusually upfield for an aromatic carbon.
  - Mechanism:[2] The large electron cloud of Iodine increases shielding (diamagnetic term), pushing the shift upfield.
- C3/C5: These will appear in the 140 – 150 ppm range. In DMSO at room temperature, these might appear broad due to tautomeric exchange (N1-H

  N2-H).

Tautomeric Considerations

For 3-cyclopropyl-4-iodo-1H-pyrazole in solution:

- The equilibrium is fast on the NMR timescale at room temperature.
- Observation: You will likely see averaged signals for C3 and C5 unless the temperature is lowered (e.g., to -40°C) to freeze the tautomers.
- Practical Implication: Do not be alarmed if C3 and C5 signals are broad or if H3/H5 integration seems slightly lower due to exchange broadening.

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